

# Solubility Profile of 1-Methyl-1H-pyrazol-3(2H)-one: A Technical Guide

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## Compound of Interest

Compound Name: 1-Methyl-1H-pyrazol-3(2H)-one

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This technical guide provides an in-depth overview of the solubility of **1-Methyl-1H-pyrazol-3(2H)-one**, a key intermediate in the synthesis of various pharmaceuticals. Understanding the solubility of this compound is critical for its efficient use in reaction chemistry, purification, and formulation development. This document compiles available solubility data, presents detailed experimental protocols for solubility determination, and illustrates a typical workflow for these procedures.

## Quantitative Solubility Data

Quantitative solubility data for **1-Methyl-1H-pyrazol-3(2H)-one** in a wide range of solvents is not extensively reported in publicly available literature. However, the following data has been compiled from chemical supplier information. It is important to note that some of this data may be based on computational predictions rather than experimental determination.

Solvent	Temperature (°C)	Solubility	Data Type	Source
Water	Not Specified	12.5 mg/mL	Not Specified	Ambeed
Water	Not Specified	60.5 mg/mL	Calculated (LogS = -0.21)	Ambeed

Note: The discrepancy between the two water solubility values from the same source suggests one is likely a raw data point and the other is a calculated value from a model. Experimental verification is recommended.

Qualitative descriptions from various sources indicate that pyrazole derivatives can be soluble in polar organic solvents like ethanol, methanol, and acetone, particularly upon heating. For less polar pyrazoles, solvent mixtures such as hexane/ethyl acetate may be effective.[\[1\]](#)

## Experimental Protocols for Solubility Determination

The following are generalized yet detailed protocols for determining the solubility of a solid compound like **1-Methyl-1H-pyrazol-3(2H)-one**. These methods are fundamental in organic chemistry and are widely applicable.

### Single-Solvent Solubility Determination (Equilibrium Method)

This method is used to determine the saturation solubility of a compound in a single solvent at a specific temperature.

Materials:

- **1-Methyl-1H-pyrazol-3(2H)-one**
- Selected solvent (e.g., water, ethanol, acetone, ethyl acetate)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 µm PTFE or nylon)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

**Procedure:**

- Sample Preparation: Add an excess amount of **1-Methyl-1H-pyrazol-3(2H)-one** to a vial. The excess solid is crucial to ensure that a saturated solution is achieved.
- Solvent Addition: Accurately pipette a known volume of the selected solvent into the vial.
- Equilibration: Tightly cap the vial and place it in a constant temperature shaker bath. Allow the mixture to equilibrate for a set period (typically 24-72 hours) to ensure the solution reaches saturation. The shaking facilitates the dissolution process.
- Phase Separation: After equilibration, allow the vial to stand undisturbed at the same temperature for a sufficient time to let the excess solid settle.
- Sample Withdrawal and Filtration: Carefully withdraw a known volume of the supernatant using a syringe. Immediately pass the solution through a syringe filter into a pre-weighed vial or a volumetric flask. This step is critical to remove any undissolved solid particles.
- Quantification: Determine the concentration of **1-Methyl-1H-pyrazol-3(2H)-one** in the filtered solution using a pre-validated analytical method (e.g., by measuring absorbance at a specific wavelength with a UV-Vis spectrophotometer and using a calibration curve, or by HPLC).
- Calculation: The solubility is calculated from the concentration of the saturated solution and expressed in units such as g/100 mL or mg/mL.

## Recrystallization-Based Solvent Screening

Recrystallization is a purification technique that relies on the differential solubility of a compound in a solvent at different temperatures.<sup>[2]</sup> The process of finding a suitable recrystallization solvent also provides valuable qualitative and semi-quantitative solubility information.

**Materials:**

- Crude **1-Methyl-1H-pyrazol-3(2H)-one**
- A selection of test solvents (e.g., water, ethanol, isopropanol, ethyl acetate, acetone, hexane)

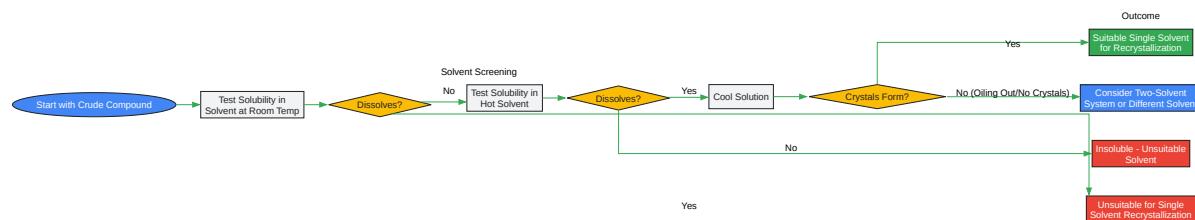
- Test tubes
- Heating apparatus (e.g., hot plate, water bath)
- Vortex mixer

**Procedure:**

- Initial Solubility Test: Place a small, known amount (e.g., 20-30 mg) of the compound into a test tube.
- Room Temperature Test: Add the test solvent dropwise at room temperature, vortexing after each addition, up to a volume of approximately 1 mL. Observe if the compound dissolves. An ideal recrystallization solvent will not dissolve the compound at room temperature.
- Hot Solubility Test: If the compound is insoluble at room temperature, heat the mixture to the boiling point of the solvent.<sup>[3]</sup> Continue to add the hot solvent dropwise until the solid dissolves completely. Record the amount of solvent required. A good solvent will dissolve the compound when hot.
- Cooling and Crystallization: Allow the hot, clear solution to cool slowly to room temperature, and then in an ice bath. Observe for the formation of crystals.<sup>[3]</sup> The formation of a significant amount of crystals indicates a suitable single solvent for recrystallization and provides information about its solubility profile.
- Two-Solvent System: If no single solvent is ideal, a two-solvent system can be tested.<sup>[3]</sup> This involves dissolving the compound in a "good" solvent (in which it is highly soluble) at an elevated temperature, and then adding a "poor" solvent (in which it is sparingly soluble) dropwise until the solution becomes cloudy, indicating the onset of precipitation. The solution is then reheated to clarify and cooled slowly to allow for crystallization.

## Visualized Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of a compound and selecting an appropriate recrystallization solvent system.

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Caption: Workflow for solubility testing and recrystallization solvent selection.

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## References

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